

An In-depth Technical Guide to the Synthesis Pathway of Reactive Blue 224

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Compound of Interest

Compound Name: *Reactive blue 224*

Cat. No.: *B1166368*

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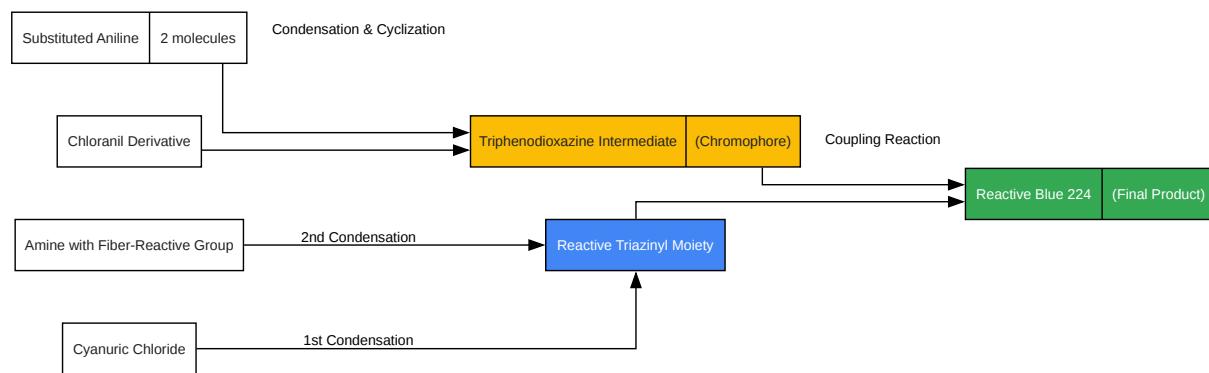
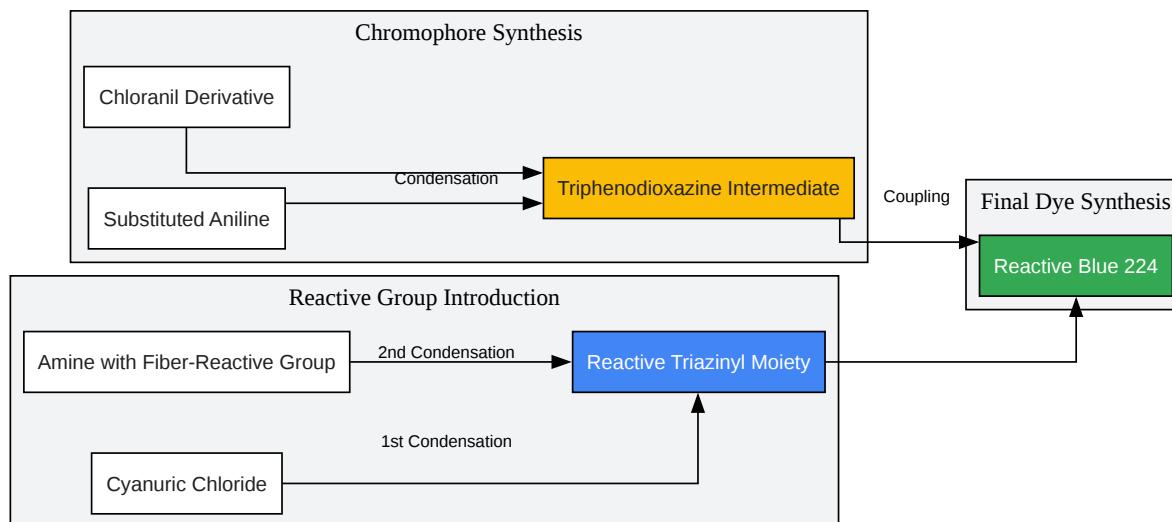
This technical guide provides a comprehensive overview of the synthesis pathway for **Reactive Blue 224**, a prominent member of the triphenodioxazine class of reactive dyes. Renowned for their brilliant blue hues and excellent fastness properties on cellulosic fibers, the synthesis of these dyes involves a multi-step process centered around the formation of the core triphenodioxazine chromophore, followed by the introduction of fiber-reactive moieties. This document outlines the key reactions, experimental protocols, and quantitative data based on established literature for this class of dyes.

Core Synthesis Pathway

The synthesis of **Reactive Blue 224** can be broadly divided into two critical stages:

- Formation of the Triphenodioxazine Chromophore: This stage involves the condensation of two molecules of a substituted aniline with a chloranil (2,3,5,6-tetrachloro-1,4-benzoquinone) derivative. This reaction forms the rigid and highly conjugated triphenodioxazine structure, which is responsible for the dye's characteristic color.
- Introduction of the Reactive Group: To enable the dye to form a covalent bond with textile fibers, a reactive group is attached to the chromophore. This is typically achieved by reacting the triphenodioxazine intermediate with a reactive linker, most commonly cyanuric chloride, followed by substitution with an amine-containing group that can react with the hydroxyl groups of cellulose.

The overall logical relationship of the synthesis is depicted in the following diagram:



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